

Application Notes and Protocols for EBI3 Stability in Aqueous Solutions

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Compound of Interest

Compound Name: *Ebio3*

Cat. No.: *B15584473*

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Introduction

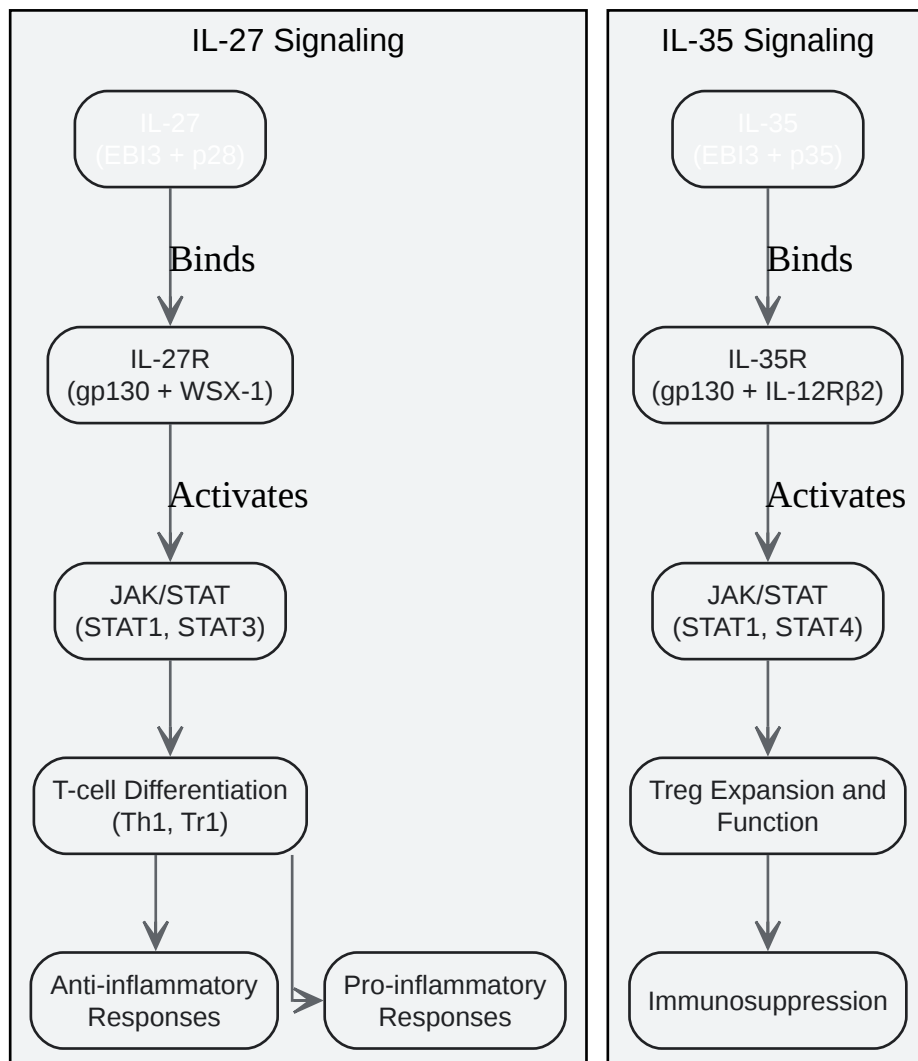
Epstein-Barr Virus Induced Gene 3 (EBI3), also known as Interleukin-27 subunit beta (IL-27B), is a soluble secreted glycoprotein belonging to the type I cytokine receptor family.^{[1][2]} It plays a crucial role in the regulation of immune responses. EBI3 itself does not possess intrinsic signaling capabilities but functions by forming heterodimeric cytokine complexes with other alpha-subunits.^{[1][2]} The two most well-characterized EBI3-containing cytokines are Interleukin-27 (IL-27), formed with p28, and Interleukin-35 (IL-35), formed with p35 (a subunit of IL-12).^{[1][2][3]} These cytokines have distinct and sometimes opposing roles in modulating T-cell responses, inflammation, and autoimmune diseases.^{[2][4]} Recent studies have also suggested that EBI3 may have functions independent of IL-27 and IL-35, potentially acting as a chaperone-like molecule or interacting with other proteins.^{[5][6]}

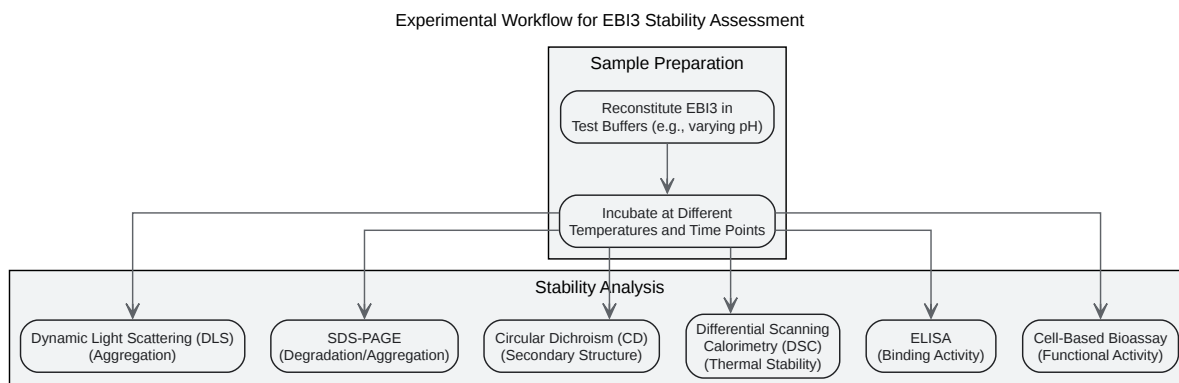
Given its central role in immunology and its potential as a therapeutic target or biologic, understanding the stability of recombinant EBI3 in aqueous solutions is paramount for ensuring the reliability and reproducibility of experimental results. These application notes provide detailed protocols for the handling, storage, and stability assessment of EBI3 for various research applications.

Signaling Pathways of EBI3-Containing Cytokines

The biological activity of EBI3 is manifested through the signaling of its heterodimeric cytokine partners, IL-27 and IL-35.

Signaling Pathways of IL-27 and IL-35





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